

Proper Disposal of 2-Chloro-5-nitrobenzenesulfonyl Chloride: A Comprehensive Guide

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Compound of Interest

Compound Name: 2-Chloro-5-nitrobenzenesulfonyl chloride

Cat. No.: B017358

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Essential Safety and Logistical Information for Laboratory Professionals

The proper disposal of **2-Chloro-5-nitrobenzenesulfonyl chloride** is critical to ensure laboratory safety and environmental protection. This document provides a detailed, step-by-step guide for researchers, scientists, and drug development professionals on the safe handling and disposal of this hazardous chemical. Adherence to these procedures is essential to mitigate risks of chemical burns, respiratory irritation, and other potential health hazards associated with this compound.

Immediate Safety and Handling Precautions

2-Chloro-5-nitrobenzenesulfonyl chloride is classified as a corrosive substance that causes severe skin burns and eye damage.^[1] Therefore, strict adherence to safety protocols is mandatory during handling and disposal.

- Personal Protective Equipment (PPE): A comprehensive set of PPE must be worn at all times when handling this chemical. This includes:
 - Eye and Face Protection: Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards are required.^[1] A face shield should also be used for additional protection.

- Skin Protection: Wear flame-resistant and impervious clothing.[1] A lab coat, chemical-resistant apron, and full-length pants are recommended. Ensure that no skin is exposed.
- Hand Protection: Use chemically resistant gloves, such as nitrile or neoprene. Consult the glove manufacturer's specifications for compatibility.
- Respiratory Protection: All handling of **2-Chloro-5-nitrobenzenesulfonyl chloride** should be conducted in a well-ventilated chemical fume hood.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator with an appropriate cartridge should be used.[1]

- Emergency Procedures:
 - In case of skin contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes and remove contaminated clothing. Seek immediate medical attention.[1]
 - In case of eye contact: Immediately rinse cautiously with water for several minutes.[1] Remove contact lenses if present and easy to do so. Continue rinsing for at least 15 minutes and seek immediate medical attention.[1]
 - In case of inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. Seek immediate medical attention.[1]
 - In case of ingestion: Rinse the mouth with water. Do NOT induce vomiting.[1] Seek immediate medical attention.[1]

Disposal Procedures

The disposal of **2-Chloro-5-nitrobenzenesulfonyl chloride** must be managed as hazardous waste. It is imperative to consult and adhere to all local, state, and federal regulations regarding hazardous waste disposal.

Bulk Quantities:

Bulk quantities of **2-Chloro-5-nitrobenzenesulfonyl chloride** must not be neutralized or disposed of down the drain. The following steps should be followed:

- Containerization: Ensure the chemical is in a tightly sealed, properly labeled container. If the original container is compromised, transfer the contents to a compatible, new container in a chemical fume hood.
- Labeling: The container must be clearly labeled with the full chemical name ("2-Chloro-5-nitrobenzenesulfonyl chloride"), the associated hazards (e.g., "Corrosive," "Causes Severe Burns"), and the date of waste generation.
- Storage: Store the sealed and labeled waste container in a designated, well-ventilated, and secure hazardous waste storage area, away from incompatible materials.
- Professional Disposal: Arrange for the collection and disposal of the hazardous waste by a licensed and certified professional waste disposal service. Provide them with the Safety Data Sheet (SDS) for the chemical.

Residual Quantities (e.g., from cleaning glassware):

For small, residual amounts of **2-Chloro-5-nitrobenzenesulfonyl chloride**, a neutralization step can be performed to render the material less hazardous before final disposal as aqueous hazardous waste. This procedure should only be carried out by trained personnel in a chemical fume hood.

Experimental Protocol: Neutralization of Residual **2-Chloro-5-nitrobenzenesulfonyl Chloride**

Objective: To safely hydrolyze and neutralize residual **2-Chloro-5-nitrobenzenesulfonyl chloride** into its corresponding sulfonic acid salt.

Materials:

- Glassware containing residual **2-Chloro-5-nitrobenzenesulfonyl chloride**
- Stir bar
- Ice bath
- Sodium bicarbonate (NaHCO_3) or sodium carbonate (Na_2CO_3) solution (5-10%)
- pH paper or a calibrated pH meter

- Designated "Aqueous Hazardous Waste" container

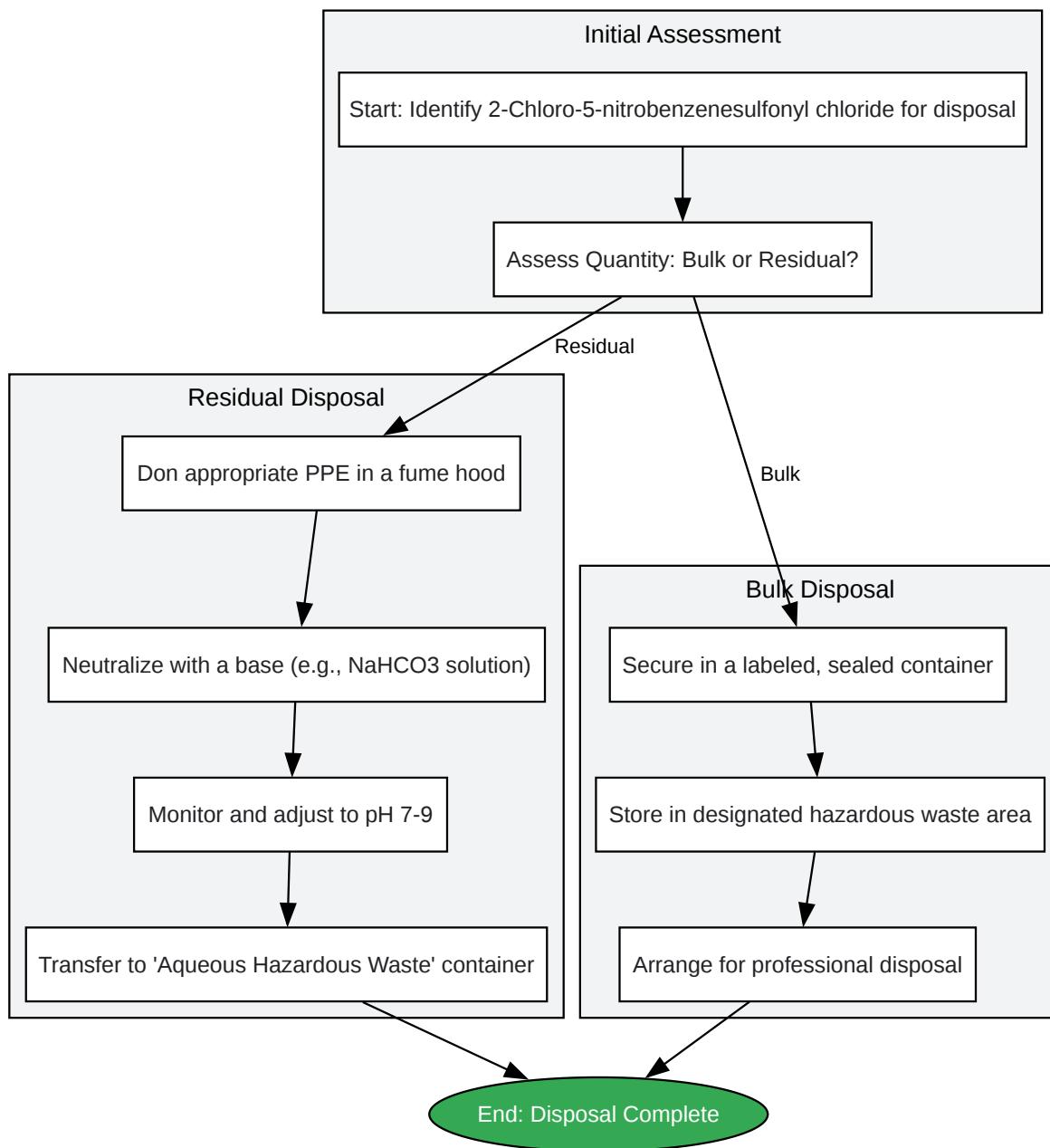
Procedure:

- Preparation: Place the glassware containing the residual chemical in an ice bath within a chemical fume hood to control the exothermic reaction. Add a stir bar to the glassware.
- Slow Addition of Base: Slowly and carefully add a 5-10% solution of sodium bicarbonate or sodium carbonate to the glassware while stirring. Be cautious as the reaction may produce gas (carbon dioxide).
- Monitor pH: Continuously monitor the pH of the solution using pH paper or a pH meter. Continue adding the basic solution until the pH is neutral to slightly basic (pH 7-9).[\[2\]](#)
- Final Disposal: Once neutralized, transfer the resulting aqueous solution to a designated and clearly labeled "Aqueous Hazardous Waste" container.
- Decontamination: Thoroughly decontaminate all glassware and equipment used in the procedure with soap and water.

Quantitative Data Summary

Parameter	Value	Source
GHS Hazard Statement	H314: Causes severe skin burns and eye damage	[1]
UN Number	UN3261	[3]
Proper Shipping Name	Corrosive solid, acidic, organic, n.o.s.	[3]
Hazard Class	8	[3]
Packing Group	II	[3]

Logical Workflow for Disposal

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Caption: Logical workflow for the proper disposal of **2-Chloro-5-nitrobenzenesulfonyl chloride**.

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